

Application Note: Quantification of 5,7-Dimethoxyflavanone in Plant Extracts using HPLC

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Compound of Interest

Compound Name: 5,7-Dimethoxyflavanone

Cat. No.: B086047

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Audience: Researchers, scientists, and drug development professionals.

Introduction

5,7-Dimethoxyflavanone is a naturally occurring methoxyflavone found in various plant species, notably in Black Ginger (*Kaempferia parviflora*). This compound has garnered significant scientific interest due to its potential therapeutic properties, including anti-inflammatory, antioxidant, and neuroprotective effects. Accurate and precise quantification of **5,7-dimethoxyflavanone** in plant extracts is crucial for the quality control of herbal products, standardization of raw materials, and for pharmacokinetic studies in drug discovery and development. This application note provides a detailed, validated High-Performance Liquid Chromatography (HPLC) method for the quantification of **5,7-dimethoxyflavanone** in plant extracts.

Quantitative Data Summary

The following table summarizes the quantitative data for **5,7-dimethoxyflavanone** found in plant extracts.

Plant Species	Plant Part	Extraction Solvent	Analytical Method	Concentration of 5,7-Dimethoxyflavanone	Reference
Kaempferia parviflora	Rhizome	95% Ethanol	TLC-Densitometry	2.15 ± 0.64 g/100 g of dry rhizomes	[1]
Kaempferia parviflora	Rhizome	95% Ethanol	TLC Image Analysis	1.96 ± 0.51 g/100 g of dry rhizomes	[1]

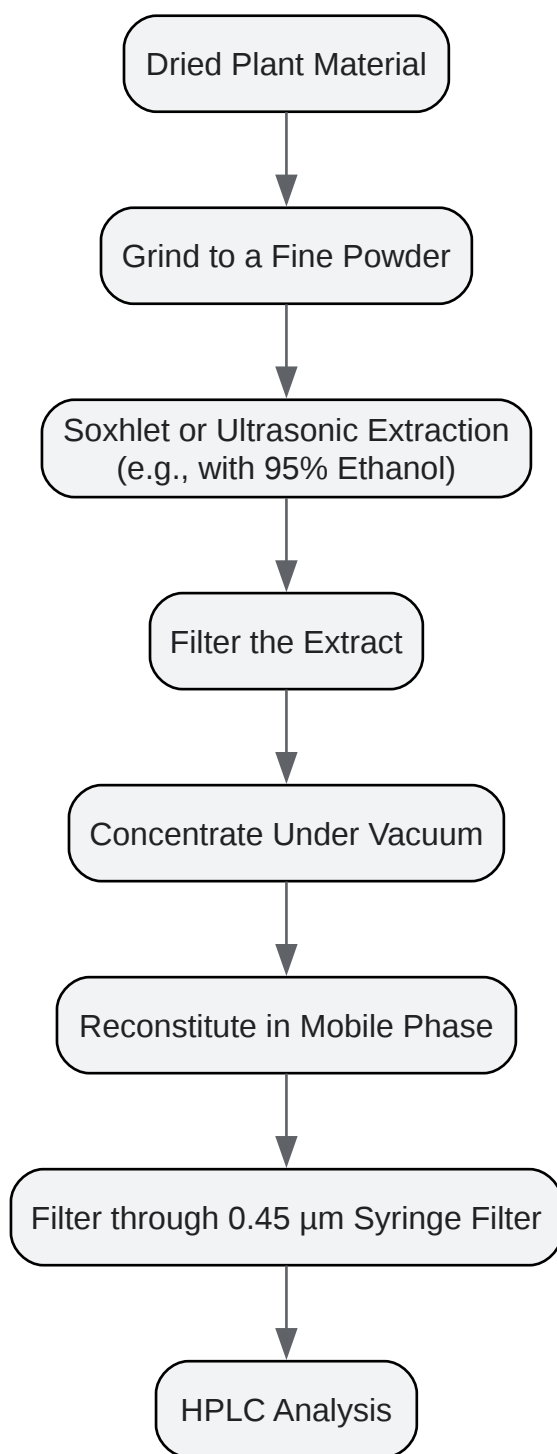
Experimental Protocols

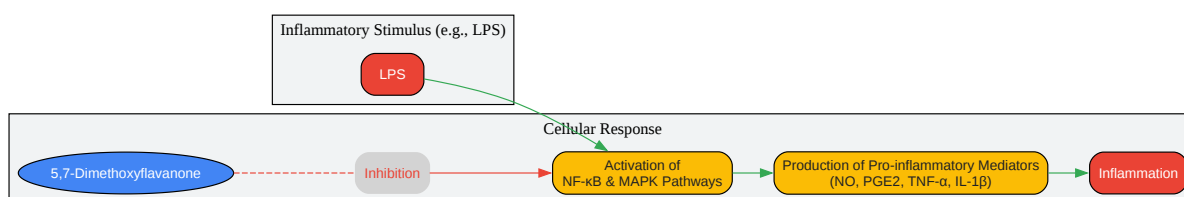
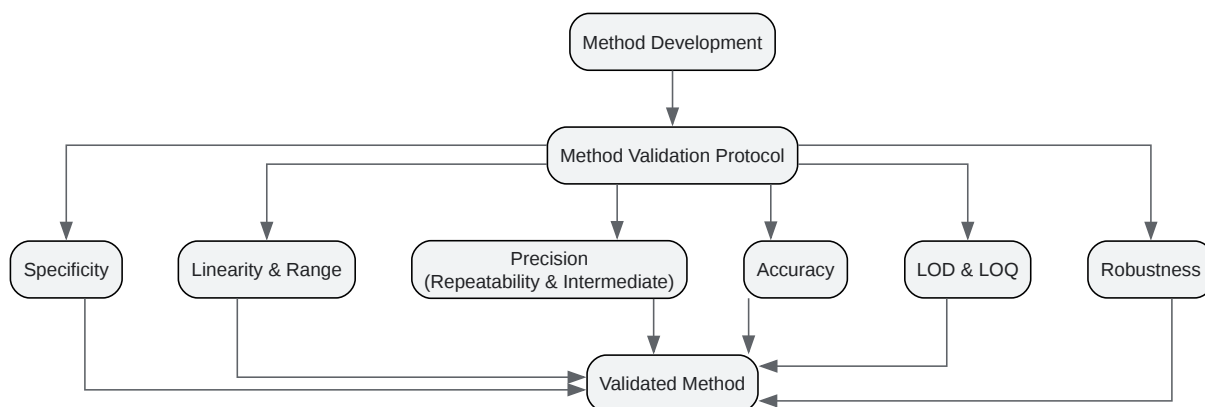
This section details the methodologies for the extraction and quantification of **5,7-dimethoxyflavanone** from plant materials.

Sample Preparation: Extraction from Plant Material

This protocol outlines a general procedure for the extraction of **5,7-dimethoxyflavanone** from dried plant material.

Workflow for Flavonoid Extraction





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References

- 1. Quality evaluation of Kaempferia parviflora rhizome with reference to 5,7-dimethoxyflavone - PMC [pmc.ncbi.nlm.nih.gov]
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